

# A Comparative Assessment of the Environmental Impact of Thorium versus Uranium Mining

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## Compound of Interest

Compound Name: Thorium(4+)

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A detailed guide for researchers and scientists on the environmental footprints of two key nuclear fuel sources.

The burgeoning global demand for clean energy has renewed interest in nuclear power, bringing to the forefront discussions about the environmental sustainability of its fuel sources. Uranium has long been the primary fuel for nuclear reactors, but thorium is increasingly being considered a viable and potentially more environmentally benign alternative. This guide provides a comprehensive, objective comparison of the environmental impacts associated with the mining and milling of thorium and uranium, supported by available experimental data and detailed methodologies.

## Overview of Thorium and Uranium Mining and Milling

Thorium is primarily extracted from the mineral monazite, which is often found in heavy mineral sand deposits and is typically a byproduct of rare earth element or tin mining.<sup>[1]</sup> Uranium is mined from various ore bodies, with common extraction methods including open-pit, underground, and in-situ leaching (ISL).<sup>[2]</sup> The choice of mining method depends on the ore grade and geological conditions.

The milling process for both elements involves crushing the ore and then chemically leaching the target element. For thorium from monazite, this often involves digestion with hot

concentrated sulfuric acid.[3] Uranium ores are typically leached with sulfuric acid or an alkaline solution.[2]

## Quantitative Comparison of Environmental Impacts

The following tables summarize the available quantitative data on the key environmental impacts of thorium and uranium mining. It is important to note that data for thorium mining is less abundant due to its smaller scale of production compared to uranium. Data for thorium is often derived from the processing of monazite for rare earth elements, which serves as a proxy.

Table 1: Comparative Data on Land Disturbance, Water Usage, and Energy Consumption

Environmental Impact	Thorium Mining (from Monazite)	Uranium Mining (Conventional & ISL)	Data Source(s)
Land Disturbance	Data not readily available. As a byproduct, the allocated land disturbance is often attributed to the primary mineral being mined.	Conventional (Underground): 10-25 acres for the mine site. In-Situ Leaching (ISL): 656 m²/tonne U	[4], [Stanford University, 2023]
Water Usage	~11,170 kg/kg of Rare Earth Oxide produced (proxy)	Conventional: Data varies significantly based on site specifics. ISL: Consumes large volumes of groundwater for leaching solutions.	[5],[6]
Energy Consumption	~917 MJ/kg of Rare Earth Oxide produced (proxy)	Conventional (Ranger Mine, Australia): 593 GJ/tonne U	[5],[7]

Table 2: Comparative Data on Waste Generation and Greenhouse Gas Emissions

Environmental Impact	Thorium Mining (from Monazite)	Uranium Mining (Conventional & ISL)	Data Source(s)
Waste Generation (Tailings)	Tailings contain residual thorium, uranium, and other heavy metals. Specific volumes per tonne of thorium are not well-documented.	Conventional: ~1000 tonnes of tailings per tonne of U. ISL: ~16 tonnes of solid waste per tonne of U.	[U.S. Department of Energy, N/A]
Greenhouse Gas Emissions	~65.4 kg CO <sub>2</sub> e/kg of Rare Earth Oxide produced (proxy)	Varies by ore grade: - 0.74% U <sub>3</sub> O <sub>8</sub> : 81 kg CO <sub>2</sub> e/kg U <sub>3</sub> O <sub>8</sub> - 1.54% U <sub>3</sub> O <sub>8</sub> : 64 kg CO <sub>2</sub> e/kg U <sub>3</sub> O <sub>8</sub> - 4.53% U <sub>3</sub> O <sub>8</sub> : 34 kg CO <sub>2</sub> e/kg U <sub>3</sub> O <sub>8</sub>	[5],[8]

Table 3: Radionuclide Composition of Tailings (Illustrative)

Radionuclide	Thorium Tailings (from Monazite Processing - Amang)	Uranium Tailings (Typical)	Data Source(s)
Thorium-232 ( $^{232}\text{Th}$ )	9 - 1218 ppm	Present as a decay product	
Uranium-238 ( $^{238}\text{U}$ )	5.48 - 338 ppm	Present as unextracted uranium	
Radium-226 ( $^{226}\text{Ra}$ )	Present in the $^{238}\text{U}$ decay chain	~516 pCi/g (~19 Bq/g)	[9]
Thorium-230 ( $^{230}\text{Th}$ )	Present in the $^{238}\text{U}$ decay chain	A significant contributor to long-term radioactivity	[U.S. NRC, N/A]

## Experimental Protocols

Accurate assessment of the environmental impact of mining operations relies on standardized and rigorous experimental protocols. Below are detailed methodologies for key analyses.

### Analysis of Radionuclides in Tailings

**Objective:** To quantify the activity concentration of key radionuclides (e.g.,  $^{232}\text{Th}$ ,  $^{238}\text{U}$ ,  $^{226}\text{Ra}$ ) in mining tailings.

**Methodology:** Gamma Spectrometry

- Sample Preparation (as per ASTM C-999):
  - Collect a representative sample of the tailings material.
  - Dry the sample at 105°C to a constant weight.
  - Homogenize the sample by grinding and sieving to a fine powder (<2 mm).

- Seal a known mass of the powdered sample in a Marinelli beaker and allow it to reach secular equilibrium (approximately 3-4 weeks) for the uranium and thorium decay series. [\[6\]](#)
- Instrumentation and Calibration:
  - Use a high-purity germanium (HPGe) detector with appropriate shielding to reduce background radiation.
  - Calibrate the detector for energy and efficiency using certified radionuclide standards traceable to a national standards laboratory (e.g., NIST). The calibration geometry should be identical to the sample measurement geometry.
- Measurement:
  - Place the sealed sample on the detector and acquire a gamma spectrum for a sufficient time to achieve the desired statistical uncertainty.
  - Acquire a background spectrum for the same counting time with an empty Marinelli beaker.
- Data Analysis:
  - Identify the characteristic gamma-ray peaks for the radionuclides of interest (e.g., 63.3 keV for  $^{234}\text{Th}$  to determine  $^{238}\text{U}$ , 186.2 keV for  $^{226}\text{Ra}$ , and 238.6 keV for  $^{212}\text{Pb}$  to determine  $^{228}\text{Th}$  in the  $^{232}\text{Th}$  series).
  - Calculate the net peak area by subtracting the background continuum.
  - Determine the activity concentration (in Bq/kg) for each radionuclide using the detector efficiency, gamma-ray intensity, and sample mass.

## Analysis of Heavy Metals in Wastewater

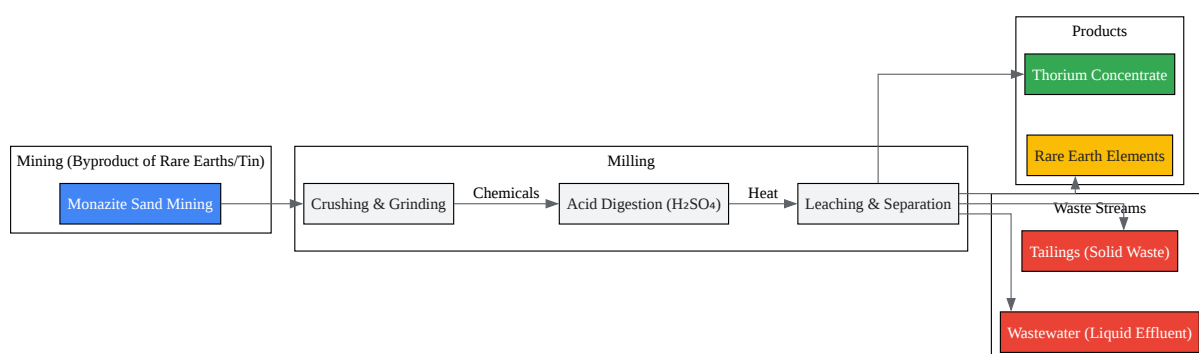
Objective: To determine the concentration of dissolved heavy metals in mining effluent.

Methodology: Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) (as per EPA Method 200.8)[\[10\]](#)

- Sample Collection and Preservation:
  - Collect water samples in pre-cleaned polyethylene bottles.
  - Filter the samples through a 0.45  $\mu\text{m}$  membrane filter to separate dissolved from suspended solids.
  - Preserve the filtrate by acidifying to  $\text{pH} < 2$  with trace-metal grade nitric acid.
- Instrumentation and Calibration:
  - Use an ICP-MS instrument capable of multi-element analysis at trace concentrations.
  - Perform a multi-point calibration using certified standard solutions of the target metals.
  - Include internal standards to correct for matrix effects and instrument drift.
- Measurement:
  - Introduce the prepared sample into the ICP-MS.
  - The instrument aspirates the sample, creates an aerosol, and introduces it into the plasma, which ionizes the atoms.
  - The mass spectrometer separates the ions based on their mass-to-charge ratio, and the detector measures the intensity of each ion.
- Data Analysis:
  - Quantify the concentration of each metal by comparing the measured intensity to the calibration curve.
  - Report the results in  $\mu\text{g/L}$  or  $\text{mg/L}$ .
  - Implement quality control measures, including the analysis of blanks, duplicates, and spiked samples to ensure data accuracy and precision.

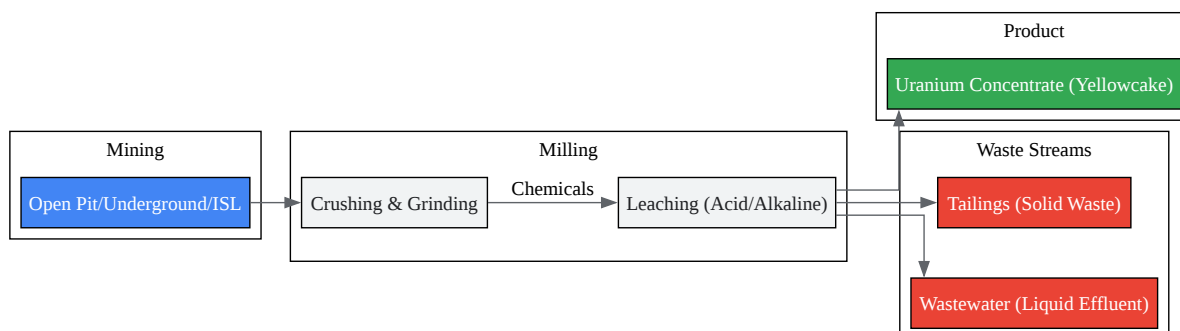
## Visualizing the Processes and Impacts

The following diagrams, generated using Graphviz, illustrate the key stages and environmental considerations in thorium and uranium mining.



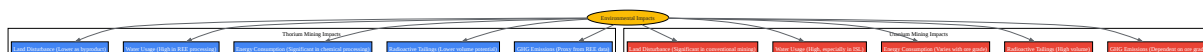
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Caption: Thorium Mining and Milling Workflow from Monazite.



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Caption: Uranium Mining and Milling Workflow.



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